

Essential Safety and Logistical Information for Handling 4-Methylanisole-d3

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Compound of Interest

Compound Name: 4-Methylanisole-d3

Cat. No.: B12395921

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **4-Methylanisole-d3** in a laboratory setting. Researchers, scientists, and professionals in drug development should adhere to these procedures to ensure a safe working environment.

Chemical Identity: **4-Methylanisole-d3** is the deuterated form of 4-Methylanisole. The safety information provided is based on the properties of 4-Methylanisole, which are chemically analogous.

Primary Hazards: 4-Methylanisole is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It is harmful if swallowed and is suspected of damaging fertility or the unborn child.^{[2][3]}

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specifications and Standards
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield may also be necessary.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] Do not wear contact lenses as they can absorb and concentrate irritants.[5]
Hands	Chemical-resistant gloves (e.g., PVC).	Gloves must be inspected before use and selected based on the specific workplace hazards and duration of use, following standards like Europe EN 374 or US F739.[3][5][6]
Body	Laboratory coat, overalls, or a complete suit protecting against chemicals. Flame-retardant and antistatic protective clothing is recommended.	Protective clothing selection depends on the concentration and amount of the hazardous substance.[3][7]
Respiratory	A NIOSH-approved respirator with a Type ABEK (EN14387) filter should be used when ventilation is inadequate or for spill response.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[4][8]
Feet	Safety footwear or safety gumboots (e.g., Rubber).	Non-sparking safety footwear is recommended for large-scale use.[5]

Handling and Storage Procedures

Safe handling and storage are critical to prevent accidents.

Procedure	Detailed Steps
Handling	- Work in a well-ventilated area, preferably under a chemical fume hood.[5] - Avoid all personal contact, including inhalation of vapors.[5] - Use spark-proof tools and explosion-proof equipment.[1][4] - Ground and bond containers when transferring material to prevent static discharge.[3][4] - Do not eat, drink, or smoke in the handling area.[3][5] - Wash hands thoroughly after handling.[3]
Storage	- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[1][5][8] - Keep away from heat, sparks, open flames, and other ignition sources.[1][2][8] - Store away from incompatible materials such as strong oxidizing agents.[1][2] - The designated storage area should be for flammable liquids.[4][5]

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and proper disposal are essential.

Plan	Procedural Guidance
Spill Response	1. Remove all sources of ignition and evacuate personnel to a safe area.[4][7] 2. Wear appropriate PPE, including respiratory protection.[6] 3. Absorb the spill with inert material (e.g., vermiculite, sand, or earth).[3][4][8] 4. Collect the absorbed material into a suitable, labeled container for disposal using spark-proof tools.[3][4][5] 5. Ventilate the area and clean the spill site.
First Aid	- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][3][4] - Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[3][4][6] - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical aid.[3][4] - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor if you feel unwell. [2][3][6]
Fire Fighting	- Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish.[5][6][8] - Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][8] - Vapors are flammable and may form explosive mixtures with air.[5][6][8]
Disposal	- Dispose of waste in accordance with local, state, and federal regulations.[5] - This material may be classified as a hazardous waste (EPA hazardous waste number D001 for ignitability). [5] - Offer surplus and non-recyclable solutions

to a licensed disposal company.[7] - Do not discharge into sewers or waterways.[5]

Physical and Chemical Properties

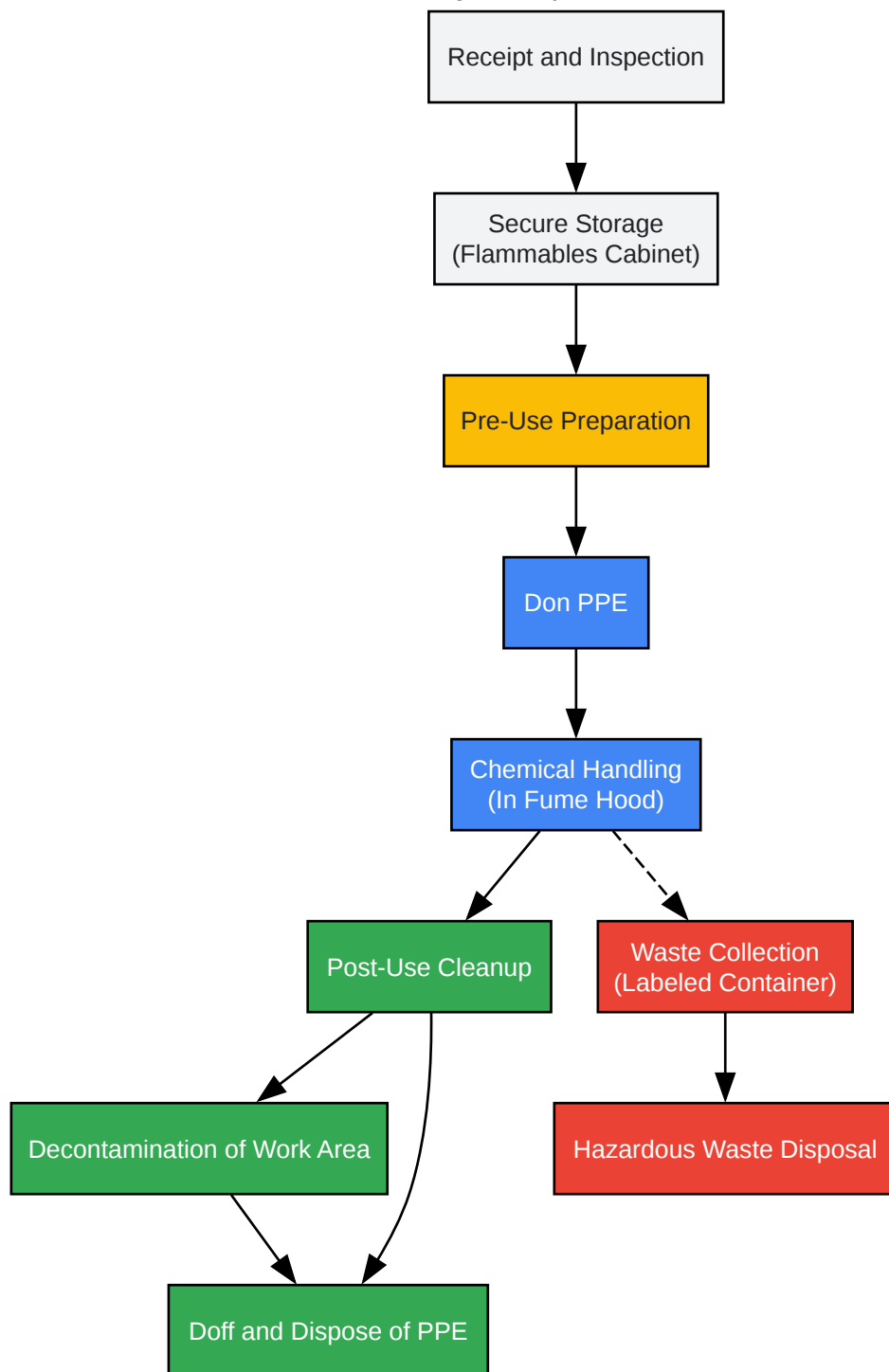
The following table summarizes key quantitative data for 4-Methylanisole.

Property	Value
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol [9]
Boiling Point	174 °C at 760 mmHg[1]
Melting Point	-32 °C[9]
Flash Point	53 °C (127.4 °F) - closed cup[1]
Density	0.969 g/mL at 25 °C[9]
Vapor Pressure	1.14 mmHg at 25 °C[9]
Autoignition Temperature	485 °C (905 °F)[1]

Experimental Workflow for Handling 4-Methylanisole-d3

The following diagram illustrates the logical workflow for safely handling **4-Methylanisole-d3** from receipt to disposal.

Workflow for Handling 4-Methylanisole-d3

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Caption: Logical workflow for handling **4-Methylanisole-d3**.

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